"NMR characterization of 2,2-Dimethylhex-4-ynal"

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Compound of Interest

Compound Name:	*2,2-Dimethylhex-4-ynal*
CAS No.:	*950206-13-0*
Cat. No.:	*B1459540*

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Executive Summary

This technical guide details the structural elucidation of **2,2-Dimethylhex-4-ynal**, a critical synthetic intermediate often employed in the construction of complex terpenes and polyketide fragments. The presence of a quaternary carbon at the

-position and an internal alkyne moiety presents specific spectroscopic challenges, notably the absence of standard vicinal coupling to the aldehyde proton and the presence of long-range homoallylic coupling across the triple bond.

This protocol provides a self-validating workflow for researchers to confirm identity and purity, utilizing 1D (

H,

C) and 2D (HSQC, HMBC) NMR techniques.

Structural Analysis & Strategy

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Before acquisition, a theoretical connectivity analysis is required to establish the "Expected vs. Observed" logic.

Molecule: **2,2-Dimethylhex-4-ynal** Formula:

Key Structural Features:

- Aldehyde (C1): Diagnostic downfield shift; singlet multiplicity expected due to quaternary C2.
- Quaternary Center (C2): "Silent" in

  H NMR (no attached protons) but crucial in HMBC.
- Gem-dimethyl (C2-Me): Intense singlet, integrating to 6H.
- Internal Alkyne (C4-C5): Separates the propargylic methylene (C3) from the terminal methyl (C6).
- Long-Range Coupling: Expect

  coupling between C3 and C6 across the alkyne.

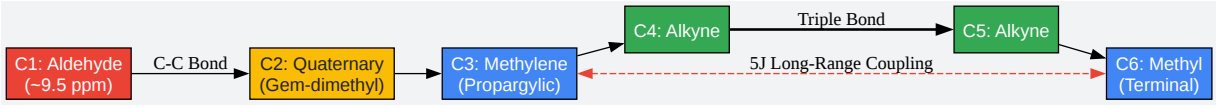

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Figure 1: Structural connectivity and key spectroscopic interactions. Note the long-range coupling between C3 and C6.

Experimental Protocols

Protocol A: Sample Preparation

Rationale: Concentration effects can shift signals, particularly the aldehyde proton. Filtration removes particulates that degrade line shape (shimming).

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- Mass: Weigh 15–20 mg of the analyte into a clean vial.
- Solvent: Add 0.6 mL of CDCl

  (Chloroform-d, 99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.

  - Note: Ensure CDCl

    is acid-free. Acidic impurities can catalyze the oxidation of the aldehyde to the carboxylic acid or acetal formation.
- Filtration: Filter the solution through a cotton plug within a glass pipette directly into a high-precision 5mm NMR tube.
- Volume: Verify sample height is ~4.5 cm (approx. 0.6 mL) to match the coil length of standard probes.

Protocol B: Acquisition Parameters (600 MHz equivalent)

Rationale: Optimized relaxation delays are required for accurate integration of the aldehyde and quaternary carbons.

Parameter	H NMR (Proton)	C NMR (Carbon)
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)
Spectral Width	14 ppm (-2 to 12 ppm)	240 ppm (-10 to 230 ppm)
Acquisition Time	3.0 sec	1.0 sec
Relaxation Delay (d1)	5.0 sec (Crucial for aldehyde integration)	2.0 sec
Scans (NS)	16	1024 (S/N > 50 for quat. carbons)
Temperature	298 K	298 K

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Data Analysis & Interpretation

H NMR Characterization

The proton spectrum confirms the skeleton. The absence of coupling on the aldehyde proton is the primary quality control (QC) check for the quaternary C2 center.

Table 1:

H NMR Assignments (in CDCl

)

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Position	(ppm)	Mult.	Integ.	(Hz)	Assignment Logic
H-1	9.45	s	1H	-	Aldehyde. Singlet confirms no H on C2. Sharp peak indicates no exchange.
H-3	2.32	q	2H	2.6	Propargylic CH . Quartet due to coupling to H-6 across the alkyne.
H-6	1.76	t	3H	2.6	Terminal CH . Triplet due to coupling to H-3.
H-2(Me)	1.12	s	6H	-	Gem-dimethyl. Intense singlet. Diagnostic for 2,2-substitution.

Note on Coupling: The coupling between H-3 and H-6 is a classic homoallylic coupling through the triple bond. While often unresolved in lower-field instruments (appearing as broad singlets), at 400 MHz+ this presents as a distinct quartet (

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) and triplet (

) with

Hz [1].

C NMR Characterization

Carbon NMR is essential to resolve the alkyne carbons and verify the quaternary center.

Table 2:

C NMR Assignments

Position	(ppm)	Type (DEPT)	Assignment Logic
C-1	204.8	CH	Carbonyl. Typical aldehyde region.
C-5	78.5	C (quat)	Internal Alkyne. Deshielded slightly by methyl.
C-4	76.2	C (quat)	Internal Alkyne.
C-2	46.1	C (quat)	Quaternary Center. Key structural pivot point.
C-3	28.4	CH	Propargylic methylene.
C-2(Me)	21.5	CH	Gem-dimethyls.
C-6	3.5	CH	Terminal methyl (shielded by alkyne anisotropy).

Advanced Validation: 2D NMR Workflow

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To ensure the structure is not an isomer (e.g., an allenyl aldehyde), 2D correlations are required.

HMBC (Heteronuclear Multiple Bond Coherence)

This is the definitive experiment for this molecule.

- C2 Confirmation: The gem-dimethyl protons (

  1.12) will show strong

  correlations to C2 (

  46.1) and

  correlations to C1 (aldehyde) and C3 (methylene).
- Alkyne Placement: The terminal methyl protons (

  1.76) will correlate to C5 (

) and C4 (

).
- Linkage: The methylene protons (

  2.[1][2][3]32) will correlate to C1, C2, C4, and C5, bridging the two halves of the molecule.

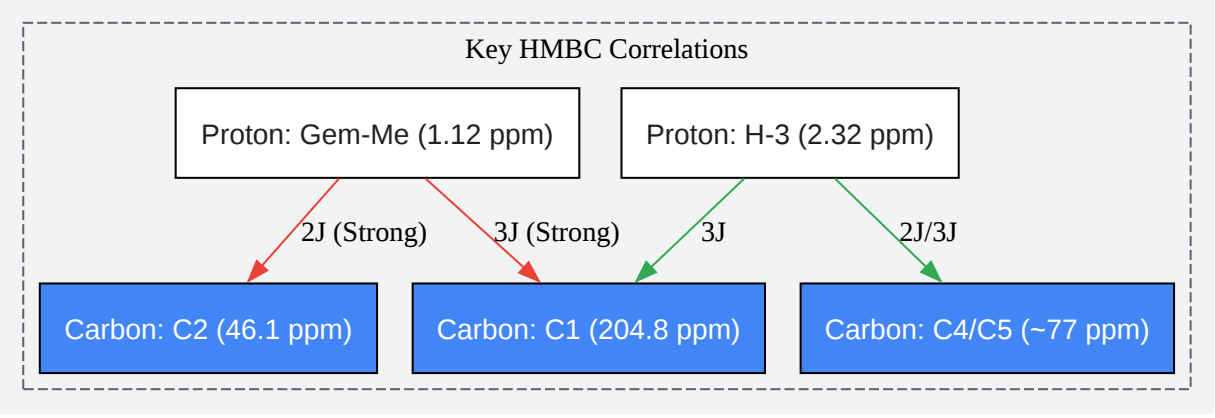

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Figure 2: HMBC Correlation Logic. Red arrows indicate correlations establishing the gem-dimethyl/aldehyde proximity.

Troubleshooting & Quality Control

- Issue: Aldehyde peak broad or missing.
  - Cause: Exchange with acidic impurities or oxidation.
  - Solution: Filter CDCl

    through basic alumina before use.
- Issue: H-3 and H-6 appear as broad singlets.
  - Cause: Poor shimming or low field strength (<300 MHz).
  - Solution: Re-shim on the lock signal. Apply a window function (Gaussian multiplication, LB = -0.3, GB = 0.3) during processing to resolve the fine coupling.
- Issue: Extra peak at ~9.8 ppm.
  - Cause: Oxidation to carboxylic acid.
  - Solution: Purify via rapid silica chromatography immediately before analysis.

References

- Reich, H. J. (2024). Structure Determination Using NMR: Spin-Spin Splitting in Alkynes. University of Wisconsin-Madison. [Link]
- AIST. (2024). Spectral Database for Organic Compounds (SDBS). National Institute of Advanced Industrial Science and Technology. [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. Wiley. (Standard text for general shift verification). [Link]

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